

An In-depth Technical Guide to the Applications of Sec-Butyl Acetate

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Compound of Interest

Compound Name: *Sec-butyl acetate*

Cat. No.: *B091578*

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Introduction

Sec-butyl acetate (s-butyl acetate), with the CAS number 105-46-4, is a colorless, flammable liquid characterized by a pleasant, fruity odor.[1] It is an ester of acetic acid and sec-butanol, making it one of the four isomers of butyl acetate. Its favorable properties, including moderate volatility, good solvency for a range of resins, and a favorable toxicological profile, have established it as a versatile and crucial solvent and chemical intermediate across numerous industries.[2][3] This technical guide provides a comprehensive review of the primary applications of **sec-butyl acetate**, supported by quantitative data, detailed experimental protocols, and process visualizations for researchers, scientists, and professionals in drug development.

Core Applications of Sec-Butyl Acetate

Sec-butyl acetate's utility is widespread, with its primary function being an exceptional solvent.[4] Its ability to dissolve a wide array of synthetic and natural resins makes it invaluable in the formulation of coatings, inks, adhesives, and lacquers.[4][5] Furthermore, it serves as a significant chemical intermediate in organic synthesis and as an extraction solvent in the pharmaceutical industry.[6]

Coatings and Lacquers

The coatings industry is a major consumer of **sec-butyl acetate**. It is frequently used as a solvent in the production of nitrocellulose lacquers, acrylic paints, polyurethane paints, and

enamels.[4][5] Its moderate evaporation rate allows for controlled drying, which helps in the formation of a smooth, uniform, and high-gloss finish, minimizing common defects like blushing or poor film flow.[2][3] In metallic paints, **sec-butyl acetate** is used to dissolve cellulose acetate butyrate, typically creating solutions of 15% to 20%.[4] It is often considered a cost-effective and lower-toxicity substitute for other common solvents such as toluene and xylene.

Printing Inks and Adhesives

As a volatile solvent, **sec-butyl acetate** is employed in the formulation of printing inks, particularly for processes like offset printing.[4] It aids in dissolving the ink's binder resins, controlling viscosity for proper flow and transfer, and ensuring a reasonably fast drying time on the substrate, which is critical for high-speed printing operations.[2] In adhesives, it helps to dissolve polymers and control viscosity, ensuring appropriate application and bond strength.[2]

Pharmaceutical and Drug Development

In the pharmaceutical sector, **sec-butyl acetate** is utilized as an extraction solvent, notably in the manufacturing and purification of antibiotics like penicillin.[5][7] The process involves liquid-liquid extraction where penicillin is transferred from a fermentation broth to the **sec-butyl acetate** solvent under specific pH conditions.[7][8] Its moderate volatility and good skin permeability also make it a candidate as a component to promote drug absorption in topical formulations.[5]

Chemical Synthesis and Other Applications

Sec-butyl acetate serves as a reaction medium in various chemical syntheses.[6] It is also used in the cosmetics industry in products like nail polish removers and as a synthetic flavoring ingredient in the food industry to impart fruity notes.[9] Additionally, it can be used as a cleaning agent for degreasing metal surfaces and as a quick-drying agent for photographic materials.[4][10]

Quantitative Data

The physical and chemical properties of **sec-butyl acetate** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	[1]
CAS Number	105-46-4	[1]
Appearance	Colorless liquid	[1]
Odor	Pleasant, fruity	[1]
Density	0.872 g/mL at 25 °C	[1]
Boiling Point	112 °C	[1]
Melting Point	-99 °C	[1]
Flash Point	17 °C (closed cup)	[1]
Vapor Pressure	17 mmHg at 25 °C	[11]
Water Solubility	0.8 g/100 mL	[1]
Refractive Index (n _{20/D})	1.389	[1]
Explosive Limits	1.7% - 9.8%	[1]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **sec-butyl acetate**.

Protocol 1: Synthesis of Sec-Butyl Acetate via Fischer Esterification

This protocol describes the laboratory-scale synthesis of **sec-butyl acetate** from sec-butanol and glacial acetic acid using sulfuric acid as a catalyst.

Materials:

- sec-Butanol
- Glacial Acetic Acid

- Concentrated Sulfuric Acid (H_2SO_4)
- 5% Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (brine) solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Diethyl ether (for extraction)

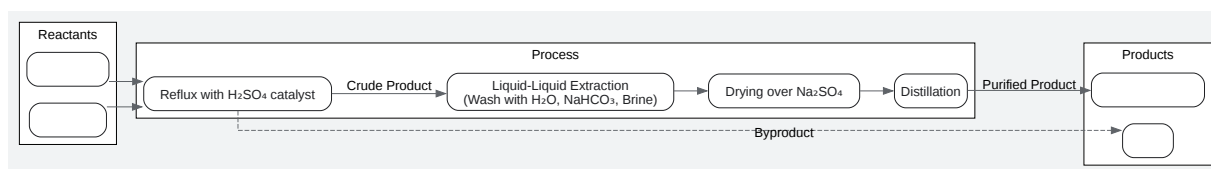
Equipment:

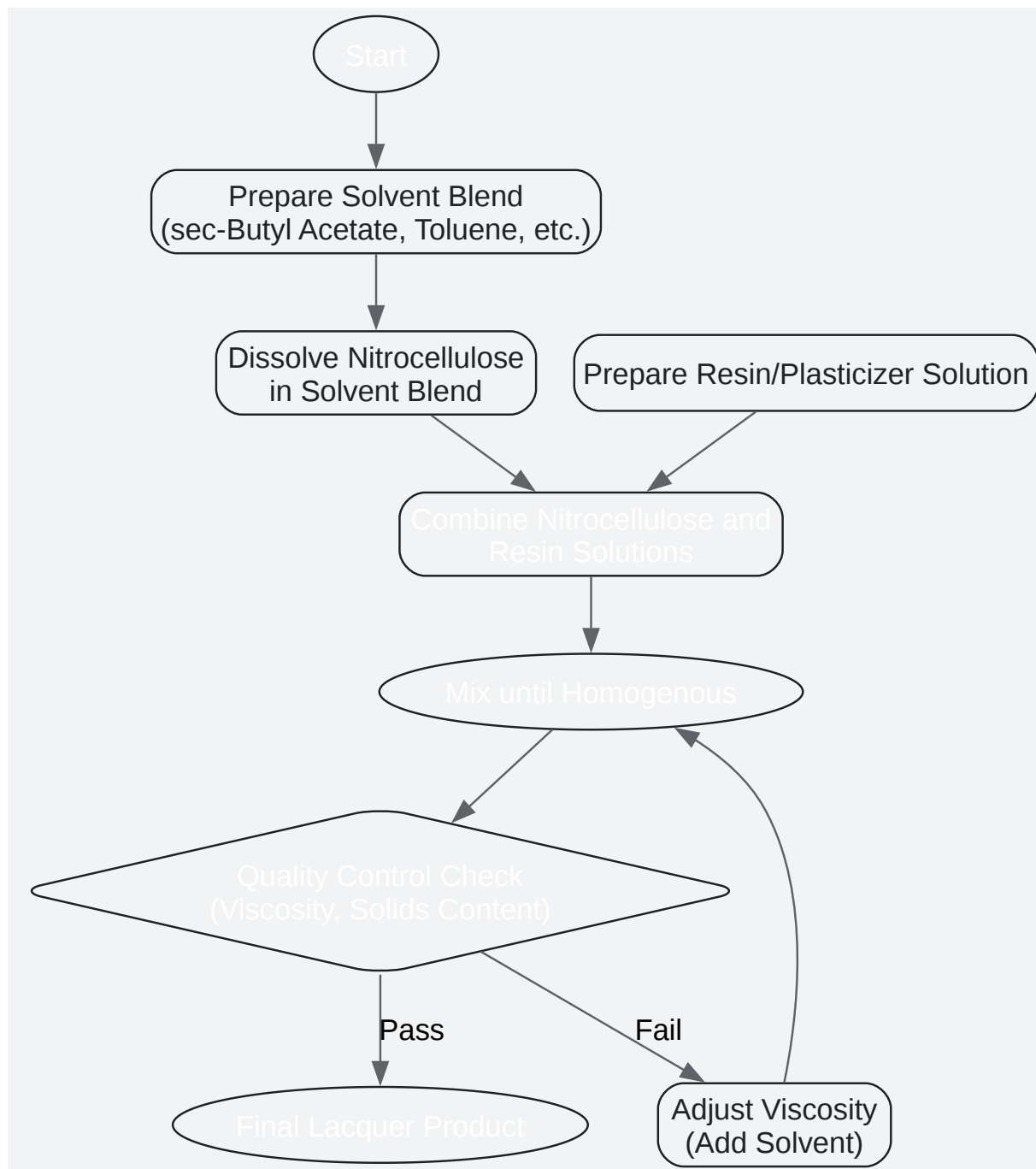
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

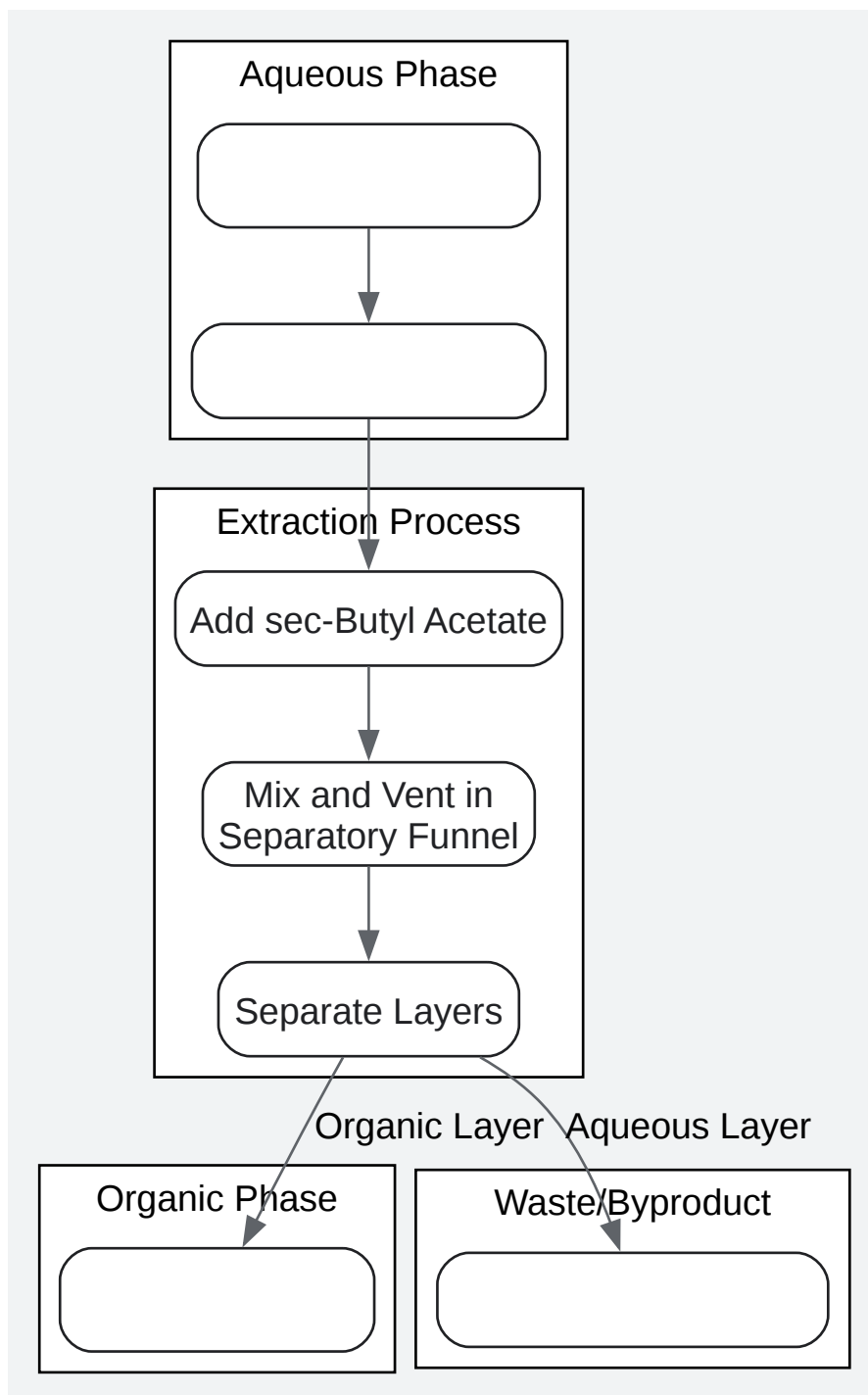
Procedure:

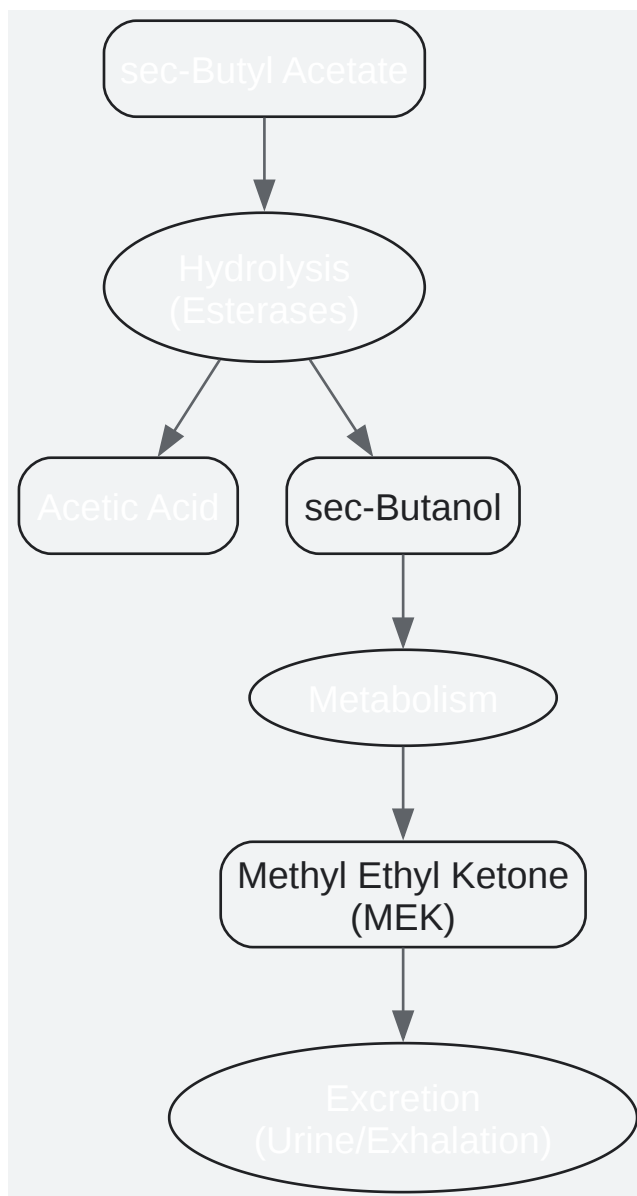
- Reaction Setup: In a round-bottom flask, combine sec-butanol and a molar excess of glacial acetic acid (e.g., 1.5 to 2 equivalents).[\[12\]](#)
- Catalyst Addition: While stirring, slowly add a catalytic amount of concentrated sulfuric acid (approximately 5 drops).[\[12\]](#)
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux using a heating mantle for 45-60 minutes.[\[12\]](#)[\[13\]](#) The reaction temperature should be maintained around the boiling point of the mixture.
- Cooling and Quenching: After the reflux period, allow the mixture to cool to room temperature. Transfer the cooled mixture to a separatory funnel.

- Washing:
 - Wash the organic mixture with cold water to remove the excess acetic acid and sulfuric acid.[\[12\]](#) Drain the lower aqueous layer.
 - Neutralize any remaining acid by washing with a 5% sodium bicarbonate solution.[\[12\]](#) Vent the separatory funnel frequently to release the CO₂ gas produced. Continue washing until no more gas evolves. Drain the aqueous layer.
 - Wash the organic layer with a saturated brine solution to remove most of the dissolved water.[\[12\]](#) Drain the aqueous layer.
- Drying: Transfer the organic layer (crude **sec-butyl acetate**) to a clean flask and dry it over anhydrous sodium sulfate.[\[12\]](#)
- Purification: Purify the crude ester by simple distillation.[\[13\]](#) Collect the fraction that boils at approximately 112 °C.









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